

OR-1855 solubility issues and solutions

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Compound of Interest

Compound Name: **OR-1855**

Cat. No.: **B022602**

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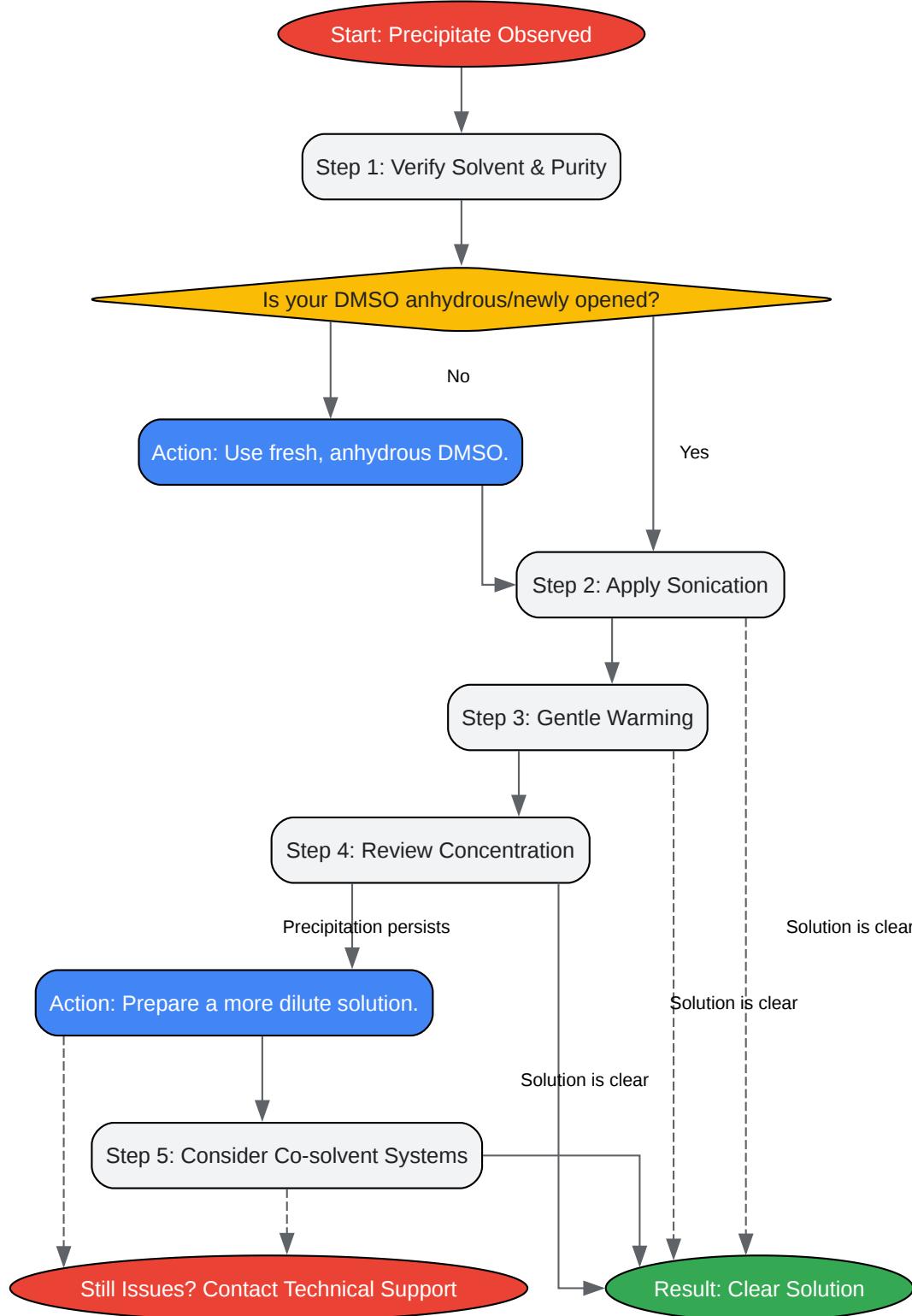
OR-1855 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges and solutions for **OR-1855**.

Troubleshooting Guide: OR-1855 Solubility Issues

Problem: Precipitate forms when preparing my **OR-1855** stock solution.

This is a common issue that can arise from several factors, including solvent choice, concentration, and handling technique. Follow this troubleshooting workflow to address the problem.

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Caption: Troubleshooting workflow for **OR-1855** precipitation issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **OR-1855**?

A1: The most commonly recommended solvent for preparing stock solutions of **OR-1855** is Dimethyl Sulfoxide (DMSO). It is highly soluble in DMSO, with concentrations up to 100 mg/mL being achievable.[\[1\]](#)[\[2\]](#) It is crucial to use anhydrous or newly opened DMSO, as the presence of water can significantly reduce the solubility of **OR-1855**.[\[1\]](#)

Q2: My **OR-1855** is not dissolving completely in DMSO, what should I do?

A2: If you are experiencing difficulty dissolving **OR-1855** in DMSO, even at appropriate concentrations, you can employ the following techniques:

- Sonication: Use an ultrasonic bath to aid dissolution.[\[1\]](#)[\[2\]](#)
- Gentle Warming: Gently warm the solution to 37°C to increase solubility.[\[2\]](#)
- Vortexing: Vigorous vortexing can also help to break up any clumps of solid material and promote dissolution.

If precipitation occurs, heating and/or sonication can be used to help redissolve the compound.[\[1\]](#)

Q3: What are the recommended storage conditions for **OR-1855** stock solutions?

A3: Once prepared, it is recommended to aliquot your **OR-1855** stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#) Recommended storage conditions are:

- -80°C for up to 6 months.[\[1\]](#)[\[2\]](#)
- -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)

Always protect the solutions from light.[\[1\]](#)[\[2\]](#)

Q4: Can I prepare **OR-1855** solutions for in vivo studies?

A4: Yes, specific formulations are available for in vivo use. These typically involve co-solvent systems to maintain solubility in an aqueous environment. Two such protocols that yield a clear solution at ≥ 2.5 mg/mL are:[1]

- Protocol 1: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]
- Protocol 2: 10% DMSO and 90% (20% SBE- β -CD in Saline).[1]

The solvents should be added one by one in the order listed.[1]

Quantitative Solubility Data

Solvent/System	Concentration	Notes
DMSO	100 mg/mL (492.00 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (12.30 mM)	Clear solution for in vivo use. [1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (12.30 mM)	Clear solution for in vivo use. [1]
Water	0.38 g/L (Predicted)	ALOGPS prediction.
Water	0.378 mg/mL (Predicted)	ALOGPS prediction.[3]

Experimental Protocols

Protocol for Preparing a 100 mM DMSO Stock Solution of **OR-1855**

- Materials:
 - OR-1855** solid (Molecular Weight: 203.25 g/mol)
 - Anhydrous or newly opened DMSO
 - Sterile microcentrifuge tubes

- Calibrated pipettes

- Vortex mixer

- Ultrasonic bath

- Procedure:

1. Weigh out the desired amount of **OR-1855** solid. For example, to prepare 1 mL of a 100 mM solution, you would need 20.325 mg.

2. Add the appropriate volume of DMSO to the **OR-1855** solid.

3. Vortex the solution vigorously for 1-2 minutes.

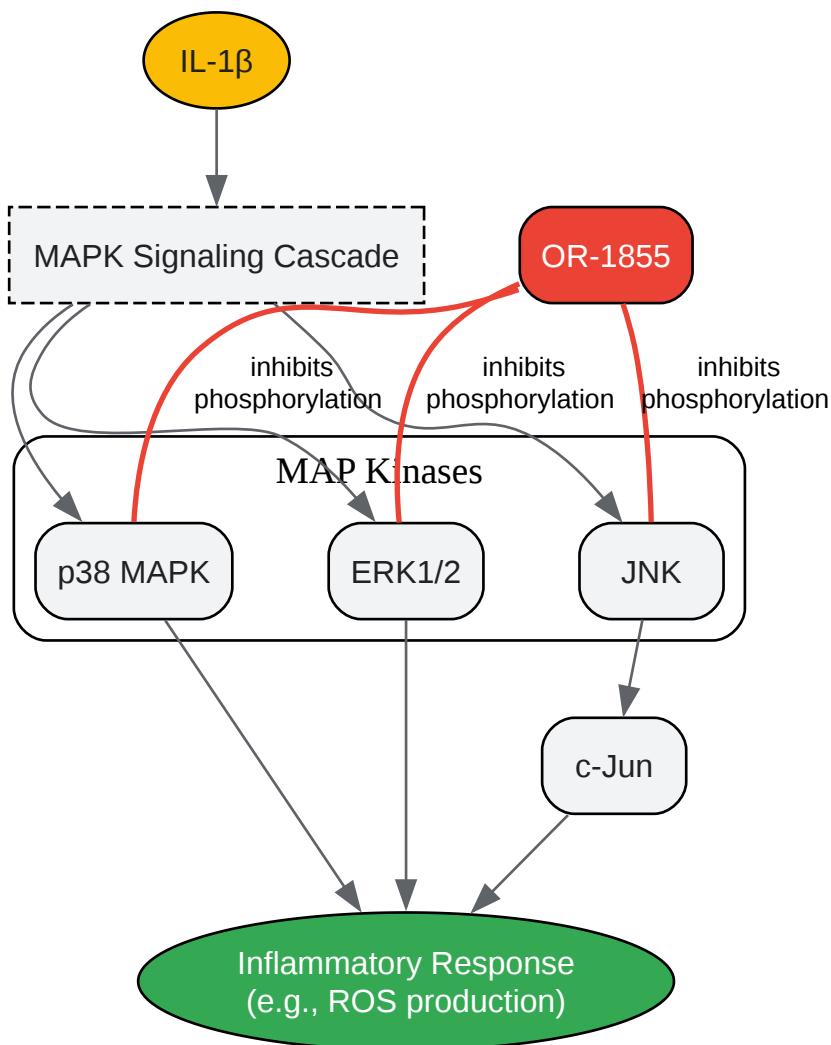
4. If the solid is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.

5. If necessary, gently warm the solution to 37°C and vortex again.

6. Once a clear solution is obtained, aliquot into single-use tubes for storage.

OR-1855 Signaling Pathway

OR-1855, a metabolite of Levosimendan, has been shown to exert anti-inflammatory effects by inhibiting the phosphorylation of key proteins in the MAPK signaling pathway in response to stimuli like IL-1 β .^{[1][4]} This pathway is crucial in mediating cellular responses to a wide range of stimuli.



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Caption: **OR-1855** inhibits IL-1 β -induced MAPK signaling.

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